Comprehensive Disposal & Handling Guide: (3-Fluorophenyl) methyl cyanocarbonimidodithioate[1]

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Compound of Interest

Compound Name:	*(3-Fluorophenyl) methyl cyanocarbonimidodithioate*
CAS No.:	*152382-01-9*
Cat. No.:	*B136421*

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Chemical Identity & Risk Profile[2][3]

Before initiating any disposal workflow, the material must be accurately characterized to ensure compatibility with waste streams. This compound belongs to the class of cyanocarbonimidodithioates, which are N-cyano functionalized dithioesters.

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Parameter	Data
Chemical Name	(3-Fluorophenyl) methyl cyanocarbonimidodithioate
CAS Number	152382-01-9
Molecular Formula	C H FN S
Molecular Weight	226.29 g/mol
Physical State	Solid (typically off-white to yellow crystalline powder)
Core Hazards	Corrosive, Acute Toxicity, Sensitizer
Reactive Groups	N-Cyanoimine ( ), Dithioether ( ), Aryl Fluoride

Critical Hazard Assessment

- Cyanide Potential: While the cyano group is covalently bonded (

  ), strong acidic conditions or high-temperature decomposition can release Hydrogen Cyanide (HCN) gas.

- Hydrolysis Products: Moisture or acidic hydrolysis may release 3-fluorothiophenol and methyl mercaptan, both of which are highly toxic and possess a potent stench.

- Combustion Byproducts: Thermal destruction releases Hydrogen Fluoride (HF), Sulfur Oxides (SO

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), and Nitrogen Oxides (NO

).

Operational Safety & Handling

Mechanism of Action: The N-cyanoimine moiety is electrophilic and can act as a skin sensitizer and irritant. The presence of sulfur and fluorine necessitates strict control over inhalation and contact risks.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (for dust) or P100 respirator. If handling large quantities or in solution, use a full-face respirator with multi-gas cartridges (Organic Vapor/Acid Gas).
- Dermal: Double-gloving recommended.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Nitrile (minimum 8 mil) or Laminate (Silver Shield) for prolonged handling.
- Ocular: Chemical splash goggles. Face shield required if handling liquid stock solutions.

Engineering Controls

- Primary: All operations, including weighing and waste transfer, must be performed inside a certified chemical fume hood.[1]
- Secondary: Ensure an eyewash station and safety shower are within 10 seconds of the workstation.

Disposal Protocol

Core Directive: This material is classified as Hazardous Organic Waste. It must NEVER be disposed of down the drain or treated with standard bleach protocols used for inorganic cyanides, as this may generate unpredictable toxic intermediates.

Step-by-Step Disposal Workflow

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Phase 1: Waste Segregation

- Isolate: Keep this waste stream separate from Acids (risk of HCN/H

  S evolution) and Oxidizers (risk of exothermic reaction).

- Classification: Label as "Hazardous Waste - Toxic, Corrosive, Halogenated."
  - Note: Due to the fluorine content, this must be flagged as Halogenated Organic Waste.

Phase 2: Packaging & Labeling

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container with a screw-top lid. Avoid metal containers due to potential corrosion from hydrolysis products.
- Solvent Carrier (If solid): If the material is a solid residue, it is best to dissolve it in a compatible non-halogenated solvent (e.g., Acetone or Ethyl Acetate) or a halogenated solvent (Dichloromethane) depending on your facility's specific waste stream requirements. Dissolution prevents dust generation during downstream processing.
- Labeling:
  - Chemical Name: **(3-Fluorophenyl) methyl cyanocarbonimidodithioate**[2]
  - Hazards: Toxic, Corrosive.[3]
  - Constituents: Sulfur, Fluorine, Nitrogen.

Phase 3: Destruction (Off-Site)

The only validated method for final destruction is High-Temperature Incineration at a licensed hazardous waste facility.

- Requirement: The incinerator must be equipped with a secondary combustion chamber (operating >1000°C) and flue gas scrubbing (alkaline scrubber) to capture HF and SO

  emissions.

Visual Logic: Disposal Decision Tree

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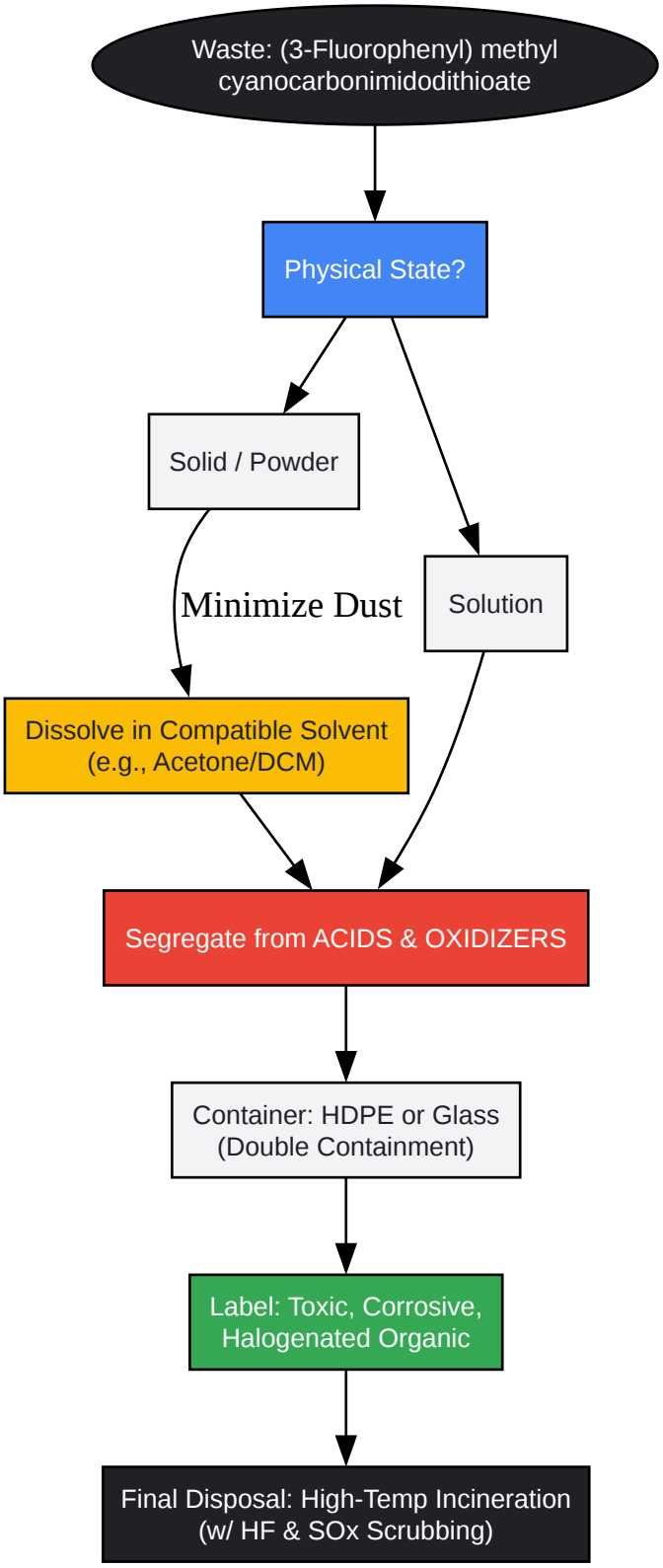

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Figure 1: Decision logic for the safe segregation and packaging of cyanocarbonimidodithioate waste.

Emergency Procedures

In the event of a spill or exposure, immediate action is required to mitigate the risk of systemic toxicity and chemical burns.

Scenario	Immediate Action Protocol
Spill (Solid)	Do not dry sweep. Cover with a distinct layer of spill pads or damp absorbent (sand/vermiculite) to prevent dust. Scoop into a sealed container.
Spill (Liquid)	Absorb with inert material (vermiculite, chem-mat). Do not use sawdust (combustible). Place in a fume hood to off-gas safely.
Skin Contact	Immediately flush with water for 15 minutes. Remove contaminated clothing.[4] If signs of cyanide poisoning (dizziness, rapid breathing) appear, seek medical attention immediately.
Inhalation	Move to fresh air.[4] If breathing is difficult, administer oxygen (trained personnel only).

References

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